

what is sym-Dimethyl Citrate

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Compound of Interest

Compound Name: 1,5-Dimethyl Citrate

Cat. No.: B1141270

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An In-depth Technical Guide to sym-Dimethyl Citrate for Researchers, Scientists, and Drug Development Professionals

Introduction

sym-Dimethyl Citrate, also known as **1,5-Dimethyl Citrate**, is a diester derivative of citric acid. This whitepaper provides a comprehensive overview of its chemical properties, synthesis, and biological activities, with a particular focus on its anti-inflammatory effects. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

sym-Dimethyl Citrate is a white to off-white solid compound. Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O ₇	[1][2]
Molecular Weight	220.18 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Melting Point	>115°C (decomposition)	[1]
Solubility	Soluble in DMSO, slightly soluble in Methanol	[1]
CAS Number	53798-96-2	[1][2]
Synonyms	1,5-Dimethyl Citrate, 2-Hydroxy-1,2,3-propanetricarboxylic Acid 1,3-Dimethyl Ester	[1]
Computed XLogP3	-0.7	[3]

**3. Synthesis and Purification

The primary method for synthesizing sym-Dimethyl Citrate is through the acid-catalyzed esterification of citric acid with methanol. Another potential route is the selective hydrolysis of trimethyl citrate.

Experimental Protocol: Acid-Catalyzed Esterification of Citric Acid

This protocol describes a general procedure for the synthesis of sym-Dimethyl Citrate.

Materials:

- Citric acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated) or p-toluenesulfonic acid

- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., ethyl acetate)
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve citric acid in an excess of anhydrous methanol. A molar ratio of approximately 1:2.5 to 1:3 (citric acid to methanol) is recommended to favor the formation of the dimethyl ester.
- Carefully add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).^[1]
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in an organic solvent such as ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.

- The crude sym-Dimethyl Citrate can be further purified by recrystallization or column chromatography.

Purification

Purification of the synthesized sym-Dimethyl Citrate can be achieved through standard laboratory techniques.

Thin-Layer Chromatography (TLC) Conditions:

- Stationary Phase: Silica gel (SiO₂)
- Mobile Phase: Dichloromethane : Methanol : Acetic Acid = 9:1:0.1
- Visualization: Anisaldehyde-Molybdo-Ceric (AMC) stain
- Rf Value: Approximately 0.70[1]

Biological Activity: Anti-inflammatory Properties

sym-Dimethyl Citrate has demonstrated significant anti-inflammatory effects. Studies have shown its ability to inhibit the inflammatory response in lipopolysaccharide (LPS)-stimulated RAW 264.7 mouse macrophages.[4]

Mechanism of Action

The anti-inflammatory mechanism of sym-Dimethyl Citrate involves the modulation of the NF-κB signaling pathway. It has been shown to:

- Inhibit the production of nitric oxide (NO).[4]
- Suppress the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).[4]
- Inhibit the phosphorylation of IKKα/β and I-κBα, leading to the suppression of NF-κB p65 activation.[4]
- Reduce the production of pro-inflammatory cytokines such as Interleukin-6 (IL-6) and Tumor Necrosis Factor-alpha (TNF-α).[4]

Experimental Protocols and Visualizations

Signaling Pathway Diagram

The following diagram illustrates the inhibitory effect of sym-Dimethyl Citrate on the LPS-induced NF- κ B signaling pathway.

Caption: Inhibition of the NF- κ B signaling pathway by sym-Dimethyl Citrate.

Experimental Workflow Diagram

The following diagram outlines a typical experimental workflow to assess the anti-inflammatory activity of sym-Dimethyl Citrate.

Caption: Experimental workflow for evaluating anti-inflammatory activity.

Conclusion

sym-Dimethyl Citrate is a readily synthesizable derivative of citric acid with promising anti-inflammatory properties. Its ability to inhibit the NF- κ B signaling pathway makes it a compound of interest for further investigation in the development of novel therapeutic agents for inflammatory diseases. This guide provides foundational technical information to support such research endeavors.

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